

Infrared (IR) spectroscopy of 2-Chloro-3-quinolinecarboxaldehyde oxime

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Compound of Interest

Compound Name: 2-Chloro-3-quinolinecarboxaldehyde oxime
CAS No.: 93299-49-1
Cat. No.: B1310404

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An In-Depth Technical Guide to the Infrared (IR) Spectroscopy of 2-Chloro-3-quinolinecarboxaldehyde Oxime

For Researchers, Scientists, and Drug Development Professionals

Abstract

This technical guide provides a comprehensive analysis of the infrared (IR) spectroscopic characteristics of **2-Chloro-3-quinolinecarboxaldehyde oxime**, a heterocyclic compound of significant interest in medicinal chemistry and materials science. Quinolines and their derivatives are core scaffolds in numerous pharmacologically active agents, making their structural elucidation paramount.^[1] This document, written from the perspective of a Senior Application Scientist, moves beyond a simple recitation of data to explain the causal relationships between molecular structure and vibrational spectra. We will dissect the molecule's functional groups, predict their characteristic IR absorption frequencies with justifications grounded in established spectroscopic principles, and provide a self-validating experimental protocol for acquiring a high-quality spectrum. The guide is designed to equip

researchers with the expertise to confidently identify and characterize this molecule and its analogs, ensuring scientific integrity in their synthetic and analytical workflows.

Introduction: The Significance of the Quinoline Oxime Scaffold

The quinoline nucleus, a fusion of a benzene and a pyridine ring, is a privileged structure in drug discovery, forming the backbone of compounds with a wide array of biological activities, including antimalarial, antibacterial, and anticancer properties.^[1] The specific molecule of interest, **2-Chloro-3-quinolinecarboxaldehyde oxime**, is derived from 2-chloro-3-quinolinecarboxaldehyde, a versatile synthetic intermediate.^{[2][3]} The introduction of an oxime functional group ($-\text{CH}=\text{N}-\text{OH}$) at the 3-position significantly alters the molecule's electronic properties and introduces new hydrogen bonding capabilities, making it a candidate for novel therapeutic applications or as a ligand in coordination chemistry.

Infrared (IR) spectroscopy is an indispensable, non-destructive technique for the structural verification of such synthesized molecules. By measuring the absorption of infrared radiation, which excites molecular vibrations (stretching and bending), IR spectroscopy provides a unique "fingerprint" of a compound's functional groups. For a molecule like **2-Chloro-3-quinolinecarboxaldehyde oxime**, IR analysis is critical for confirming the successful conversion of the aldehyde precursor to the oxime and verifying the integrity of the core heterocyclic structure.

Molecular Structure and Theoretical Vibrational Analysis

To interpret the IR spectrum of **2-Chloro-3-quinolinecarboxaldehyde oxime**, we must first understand its structure and the expected vibrational modes of its constituent parts. The key functional groups are the quinoline ring system, the aromatic C-Cl bond, and the aldoxime group.

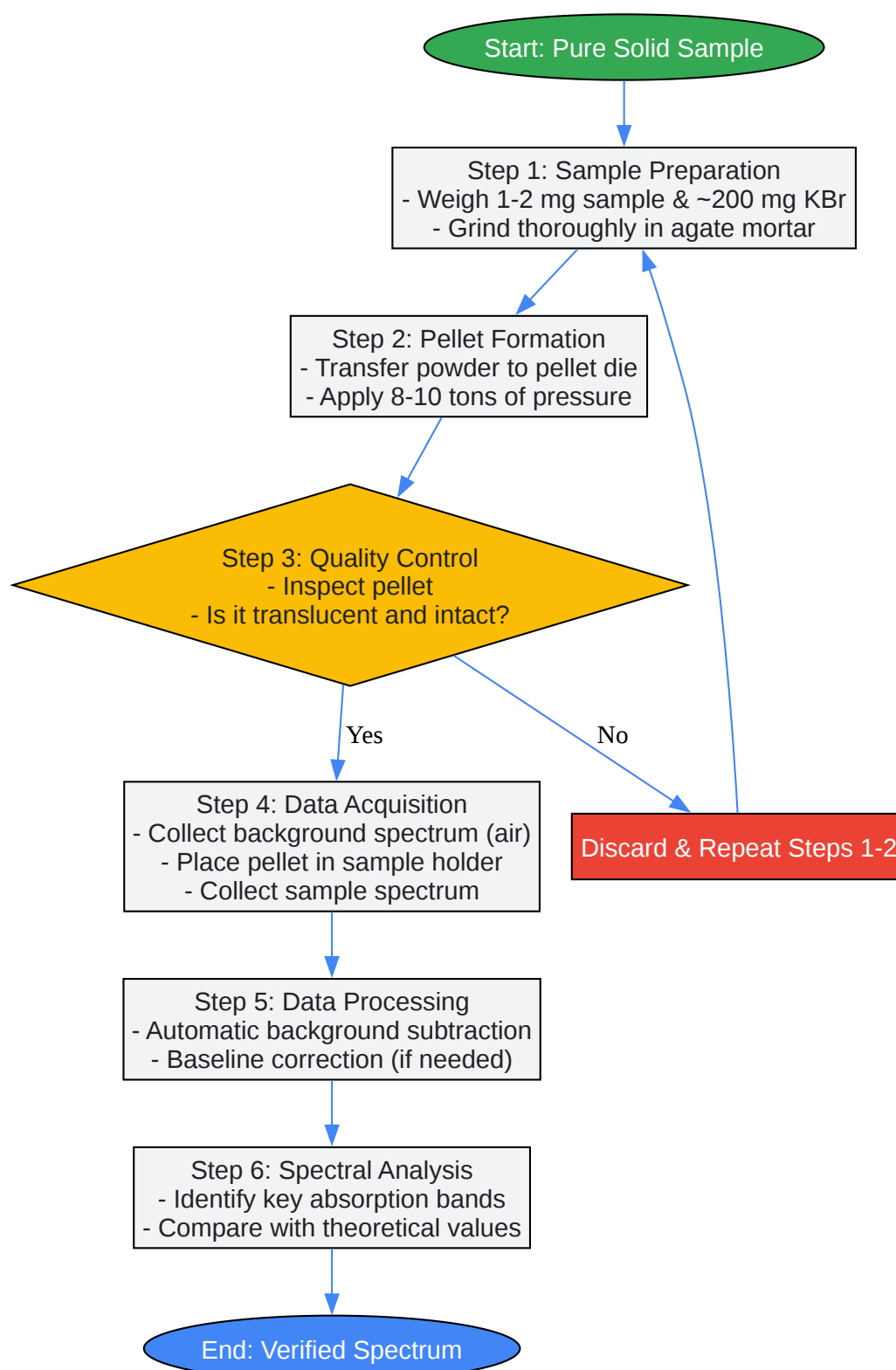


Figure 2: Experimental Workflow for FTIR Analysis

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Sources

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